

Safe Disposal of 4-Pyridylacetonitrile Hydrochloride: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-Pyridylacetonitrile hydrochloride

Cat. No.: B122261

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **4-Pyridylacetonitrile hydrochloride** (CAS No. 92333-25-0). Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Hazard Identification and Safety Data

4-Pyridylacetonitrile hydrochloride is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled, and can cause skin and serious eye irritation.^{[1][2][3]}

Property	Value	Reference
Molecular Formula	C ₇ H ₆ N ₂ · HCl	[2]
Molecular Weight	154.60 g/mol	[2][4]
Appearance	Solid	[2]
Melting Point	267 °C (decomposes)	[2]
Signal Word	Danger	[1]
Hazard Classifications	Acute Toxicity, Oral (Category 4) Acute Toxicity, Dermal (Category 4) Acute Toxicity, Inhalation (Category 4) Skin Irritation (Category 2) Eye Irritation (Category 2/2A) Specific Target Organ Toxicity - Single Exposure (Category 3)	[1][2][3]
Storage Class	11 - Combustible Solids	[2]

Personal Protective Equipment (PPE)

Before handling **4-Pyridylacetonitrile hydrochloride** for disposal, all personnel must be equipped with the appropriate personal protective equipment.

PPE Item	Specification
Gloves	Chemical-resistant gloves (e.g., Nitrile rubber, Butyl rubber, or PVA) should be worn.[5]
Eye Protection	Safety glasses with side-shields or chemical safety goggles are mandatory.[6]
Lab Coat	A standard laboratory coat must be worn to prevent skin contact.[6]
Respiratory	Work should be conducted in a well-ventilated area or under a fume hood. For higher-level protection, use appropriate respiratory protection such as a dust mask (type N95, US) or other approved respirators.[2][3]

Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

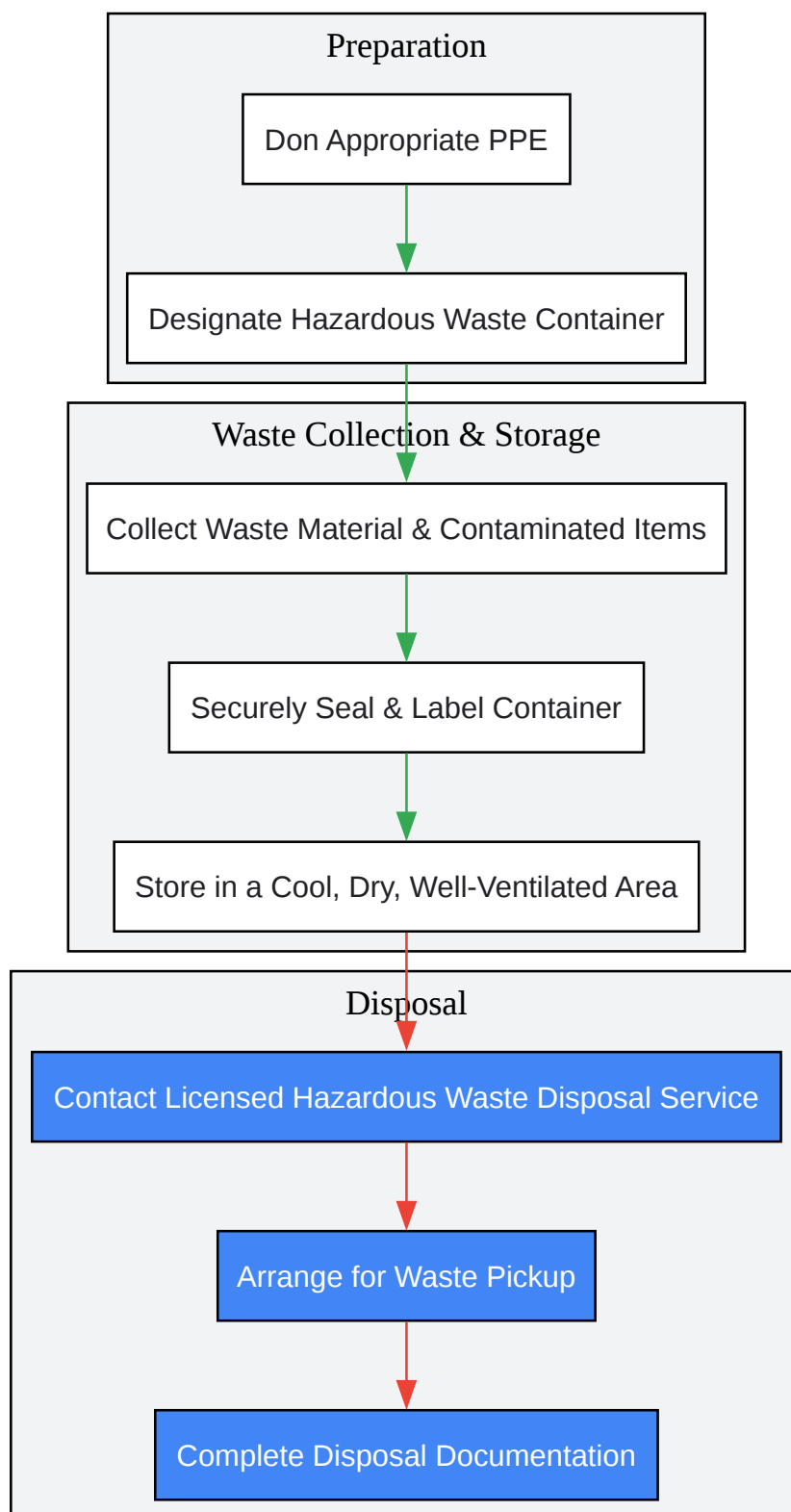
- Evacuate and Ventilate: Clear the immediate area of all personnel and ensure adequate ventilation.[6]
- Containment: Use an inert absorbent material such as vermiculite, dry sand, or earth to contain the spill. Do not use combustible materials like sawdust.[6]
- Collection: Carefully collect the absorbed material into a designated, labeled, and sealed container for hazardous waste.[5][6]
- Decontamination: Thoroughly clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials for disposal as hazardous waste.[6]

Step-by-Step Disposal Procedure

The recommended method for the disposal of **4-Pyridylacetonitrile hydrochloride** is through a licensed hazardous waste disposal service.[6][7] Do not flush into surface water or sanitary sewer systems.[1]

- **Waste Collection:** Collect waste **4-Pyridylacetonitrile hydrochloride** and any contaminated materials (e.g., absorbent pads, gloves, weighing paper) in a designated, chemically compatible, and clearly labeled hazardous waste container. The label should include the chemical name, "Hazardous Waste," and the date of accumulation.[\[5\]](#)[\[6\]](#)
- **Waste Storage:** Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.[\[5\]](#)[\[6\]](#)
- **Engage a Professional Disposal Service:** Contact a licensed hazardous waste disposal company to arrange for the pickup and disposal of the waste.[\[6\]](#)[\[7\]](#) Ensure compliance with all federal, state, and local regulations.[\[7\]](#)

Disposal Workflow



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Caption: Workflow for the safe disposal of **4-Pyridylacetonitrile hydrochloride**.

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